

How to optimize RY764 dosage for maximum efficacy

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| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | RY764 | |
| Cat. No.: | B1680353 | Get Quote |

Technical Support Center: RY764

This technical support center provides guidance for researchers using **RY764**, a potent and selective melanocortin subtype-4 receptor (MC4R) agonist.[1][2] The information provided is intended for research purposes only and is based on preclinical data. **RY764** is not approved for human use.

Frequently Asked Questions (FAQs)

Q1: What is **RY764** and what is its mechanism of action? A1: **RY764** is a small molecule agonist that potently and selectively targets the melanocortin subtype-4 receptor (MC4R).[1][2] As an agonist, it binds to and activates the MC4R. This receptor is a key component of the leptin-melanocortin signaling pathway in the brain, which plays a critical role in regulating energy balance, food intake, and body weight.

Q2: What are the reported in vivo effects of **RY764**? A2: Preclinical studies in rodent models have shown that **RY764** can produce a mechanism-based reduction in food intake and augment erectile activity.[2] These effects are consistent with the known functions of the MC4R pathway.

Q3: What is the chemical and physical information for **RY764**? A3: The key identifiers for **RY764** are:

CAS Number: 917613-59-3[1]



• Purity: Commercially available preparations are typically ≥98% pure.[1]

Q4: Are there any human clinical trial data available for **RY764**? A4: Based on publicly available information, there are no registered clinical trials for **RY764** in humans.[3] All current data is derived from preclinical animal studies.

Q5: How should **RY764** be stored and handled? A5: As with most research compounds, **RY764** should be stored in a cool, dry place, protected from light. For solution preparation, consult the supplier's datasheet for recommended solvents and storage conditions to prevent degradation.

Troubleshooting Guide



| Issue Encountered | Potential Cause(s) | Suggested Troubleshooting Steps |
|---|--|--|
| High variability in animal feeding behavior studies. | 1. Stress-induced anorexia in animals.2. Circadian rhythm affecting feeding patterns.3. Inconsistent dosing schedule or vehicle effects. | 1. Ensure a proper acclimatization period for animals before the study begins.2. Administer RY764 and measure food intake at the same time each day.3. Include a vehicle-only control group to account for any effects of the administration procedure or solvent. |
| Precipitation of the compound in prepared solutions. | 1. Poor solubility in the chosen solvent.2. Solution supersaturation or storage at an inappropriate temperature. | 1. Consult literature or supplier data for recommended solvents. Sonication or gentle warming may aid dissolution.2. Prepare fresh solutions before each experiment. If storing, verify the stability and solubility at the storage temperature (e.g., 4°C vs20°C). |
| Lack of expected anorectic effect at previously reported doses. | 1. Compound degradation.2. Incorrect dosage calculation or administration.3. Differences in animal strain, age, or sex. | 1. Verify the integrity of the compound stock. Use a fresh vial if possible.2. Double-check all calculations for dose per body weight and ensure proper administration technique (e.g., oral gavage, intraperitoneal injection).3. Ensure experimental animals match the model system described in the literature. Document all animal characteristics for cross-study comparison. |



Experimental Protocols

Protocol: Assessing the Effect of RY764 on Food Intake in a Rodent Model

This protocol provides a detailed methodology for a typical acute food intake study.

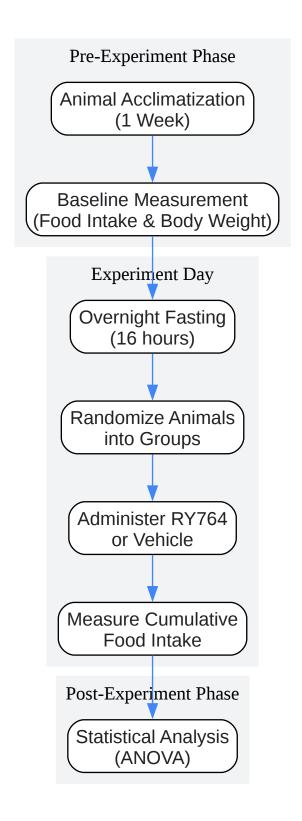
- 1. Animals and Housing:
- Species: Male Sprague-Dawley rats (or other relevant strain).
- Age/Weight: 8-10 weeks old, weighing 250-300g.
- Housing: Single-housed in standard laboratory cages to allow for accurate food intake measurement.
- Environment: Maintained on a 12:12 hour light-dark cycle with controlled temperature and humidity.
- Acclimatization: Allow animals to acclimatize for at least one week prior to the experiment.
 Handle animals daily to reduce stress.
- 2. Materials:
- RY764 compound.
- Vehicle (e.g., sterile water, saline, or a specific solvent recommended by the supplier).
- Standard rodent chow.
- Oral gavage needles.
- Calibrated scale for weighing animals and food.
- 3. Dosing Solution Preparation:
- Prepare a stock solution of **RY764** in the appropriate vehicle.



- On the day of the experiment, dilute the stock solution to the final desired concentrations (e.g., 1 mg/kg, 3 mg/kg, 10 mg/kg).
- The dosing volume should be consistent across all groups (e.g., 5 mL/kg).
- 4. Experimental Procedure:
- Baseline: For 2-3 days prior to the study, measure and record daily food intake and body weight to establish a baseline.
- Fasting: Fast animals overnight (e.g., 16 hours) before dosing, but allow free access to water.
- Dosing:
 - Weigh each animal on the morning of the experiment.
 - Administer the calculated dose of RY764 or vehicle via oral gavage. Assign animals randomly to treatment groups (Vehicle, RY764 Dose 1, Dose 2, etc.).
- Measurement:
 - Immediately after dosing, provide a pre-weighed amount of food.
 - Measure cumulative food intake at specific time points (e.g., 1, 2, 4, 8, and 24 hours postdosing). Account for any spillage.
- Data Analysis:
 - Calculate food intake in grams for each animal at each time point.
 - Analyze the data using an appropriate statistical test (e.g., ANOVA followed by a post-hoc test) to compare treatment groups to the vehicle control.

Experimental Workflow Diagram





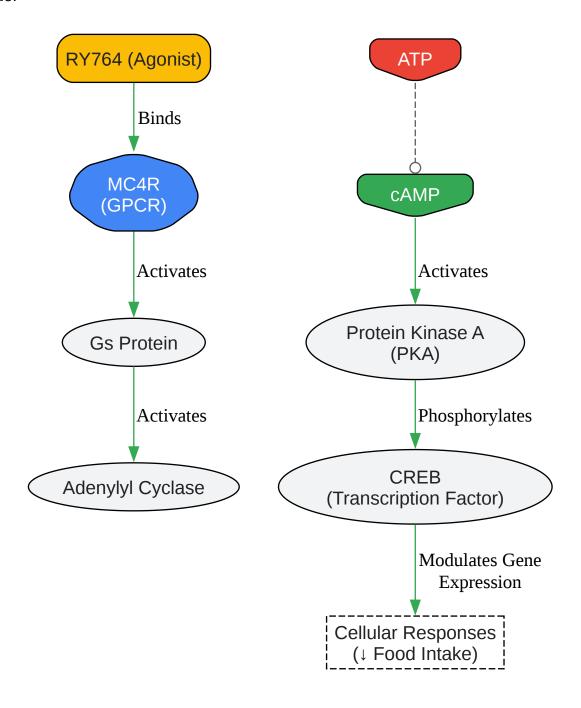
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Caption: Workflow for a rodent acute food intake study.



Signaling Pathway MC4R Agonist Signaling Pathway

RY764 acts as an agonist at the Melanocortin-4 Receptor (MC4R), which is a G-protein coupled receptor (GPCR). The binding of **RY764** initiates a canonical Gs-protein signaling cascade.



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Caption: Simplified MC4R Gs-protein signaling cascade.

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References

- 1. RY764 | inhibitor/agonist | CAS 917613-59-3 | Buy RY764 from Supplier InvivoChem [invivochem.com]
- 2. Discovery and activity of (1R,4S,6R)-N-[(1R)-2-[4-cyclohexyl-4-[[(1,1-dimethylethyl)amino]carbonyl]-1-piperidinyl]-1-[(4-fluorophenyl)methyl]-2-oxoethyl]-2-methyl-2-azabicyclo[2.2.2]octane-6-carboxamide (3, RY764), a potent and selective melanocortin subtype-4 receptor agonist PubMed [pubmed.ncbi.nlm.nih.gov]
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